

Physical properties of 4-Methoxy-2-methylphenyl isocyanate

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Compound of Interest

Compound Name: 4-Methoxy-2-methylphenyl
isocyanate

Cat. No.: B1302013

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An In-depth Technical Guide to the Physical Properties of **4-Methoxy-2-methylphenyl isocyanate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **4-Methoxy-2-methylphenyl isocyanate** (CAS No: 60385-06-0). The information is curated for researchers, scientists, and professionals in drug development who require precise data for experimental design, process development, and safety assessments.

Core Physical and Chemical Properties

4-Methoxy-2-methylphenyl isocyanate is a colorless liquid organic compound.^[1] Its key physical characteristics are summarized in the table below, providing a foundational dataset for laboratory and industrial applications.

Quantitative Data Summary

Property	Value	Conditions	Source
CAS Number	60385-06-0	N/A	[1][2][3][4][5]
Molecular Formula	C ₉ H ₉ NO ₂	N/A	[2][5]
Molecular Weight	163.18 g/mol	N/A	[2][4][5]
Boiling Point	74 - 76 °C	@ 1 mmHg	[1][3]
Density	1.121 g/mL	@ 25 °C	[2][3]
Refractive Index	1.546	@ 20 °C	[3]
Flash Point	> 110 °C (> 230 °F)	N/A	[1]
Physical State	Liquid	Ambient	[1]
Appearance	Colorless	Ambient	[1]
Melting Point	No data available	N/A	[1]

Experimental Protocols for Property Determination

While specific experimental documentation for this compound is not publicly detailed, the physical properties listed are determined by standard, well-established laboratory methodologies.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a substance like **4-Methoxy-2-methylphenyl isocyanate**, which has a high boiling point at atmospheric pressure, vacuum distillation is employed.

- **Methodology:** A small sample of the isocyanate is placed in a distillation flask connected to a vacuum pump and a manometer. The pressure is reduced to a stable value (e.g., 1 mmHg). The sample is then heated, and the temperature at which the liquid boils and its vapor condenses is recorded as the boiling point at that specific pressure.

Density Measurement

Density, the mass per unit volume, is a fundamental physical property.

- Methodology: A pycnometer (a flask with a specific, accurately known volume) is typically used.
 - The empty pycnometer is weighed.
 - It is then filled with the sample liquid (**4-Methoxy-2-methylphenyl isocyanate**), and the temperature is allowed to equilibrate to a specific value (e.g., 25 °C).
 - The filled pycnometer is weighed again.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

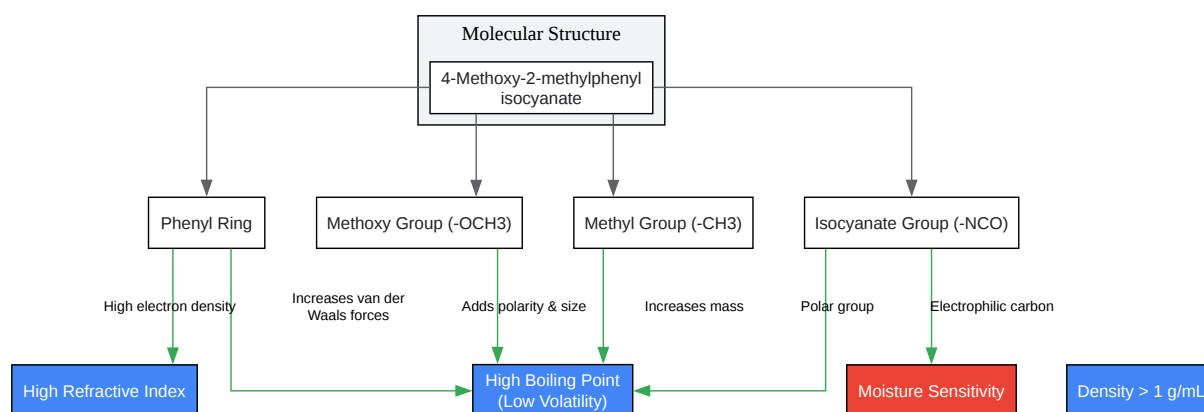
Refractive Index Measurement

The refractive index measures how light propagates through a substance and is a characteristic property.

- Methodology: An Abbe refractometer is the standard instrument for this measurement.
 - A few drops of the liquid sample are placed on the prism of the refractometer.
 - The temperature is controlled, typically at 20 °C, using a water bath.
 - Light from a monochromatic source (usually the sodium D-line, 589 nm) is passed through the sample.
 - The operator adjusts the instrument until the dividing line between the light and dark fields aligns with the crosshairs in the eyepiece.
 - The refractive index is then read directly from the instrument's scale.

Structure-Property Relationship

The physical properties of **4-Methoxy-2-methylphenyl isocyanate** are a direct consequence of its molecular structure. The interplay between the aromatic ring, the methoxy and methyl functional groups, and the highly reactive isocyanate group dictates its physical behavior.



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Caption: Logical flow from molecular structure to physical properties.

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